

preventing precipitation of (S,R,S)-AHPC-C10-NH₂ in media

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Compound of Interest

Compound Name: (S,R,S)-AHPC-C10-NH₂
dihydrochloride

Cat. No.: B2609157

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Technical Support Center: (S,R,S)-AHPC-C10-NH₂

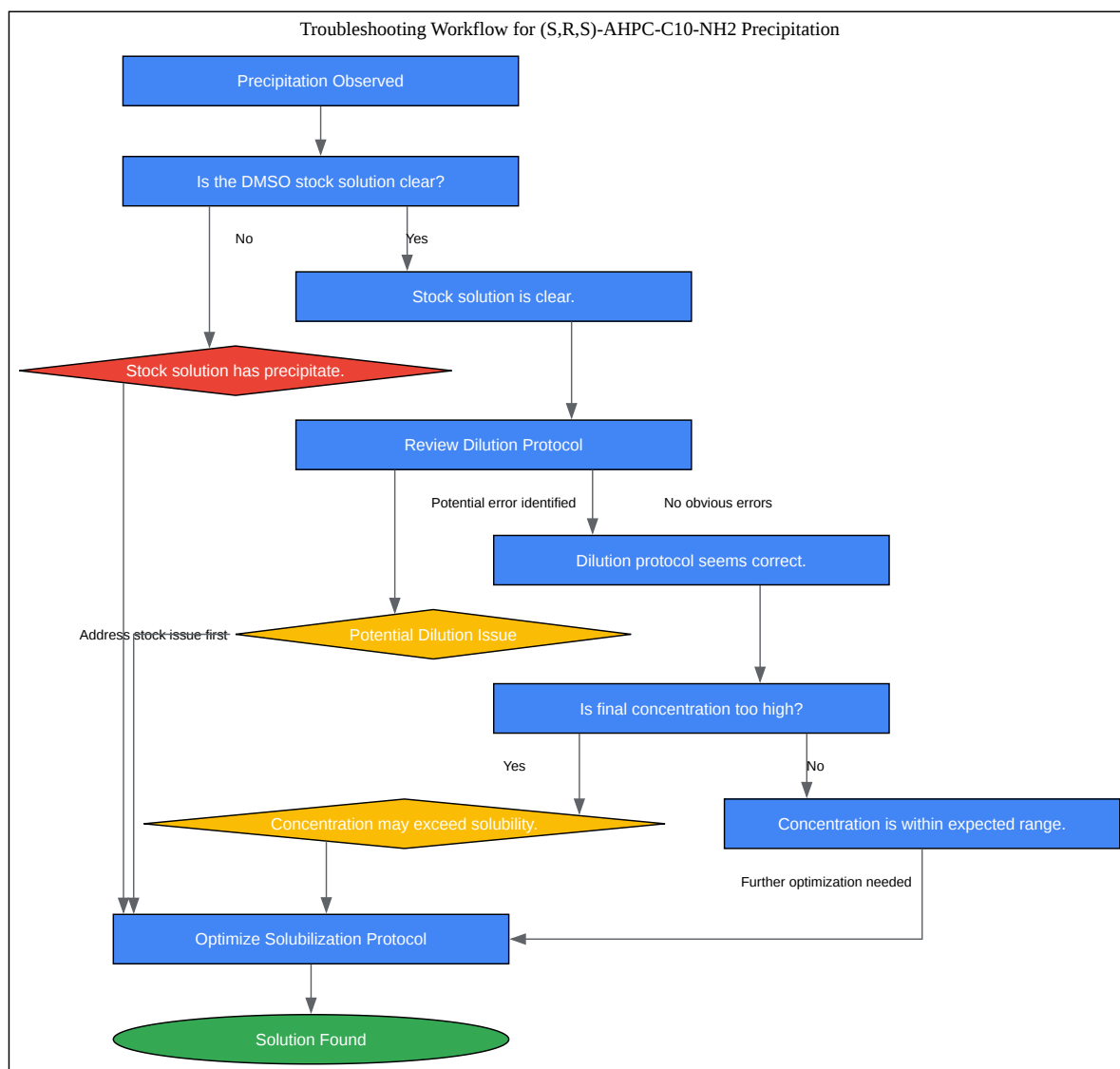
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address the precipitation of (S,R,S)-AHPC-C10-NH₂ in experimental media.

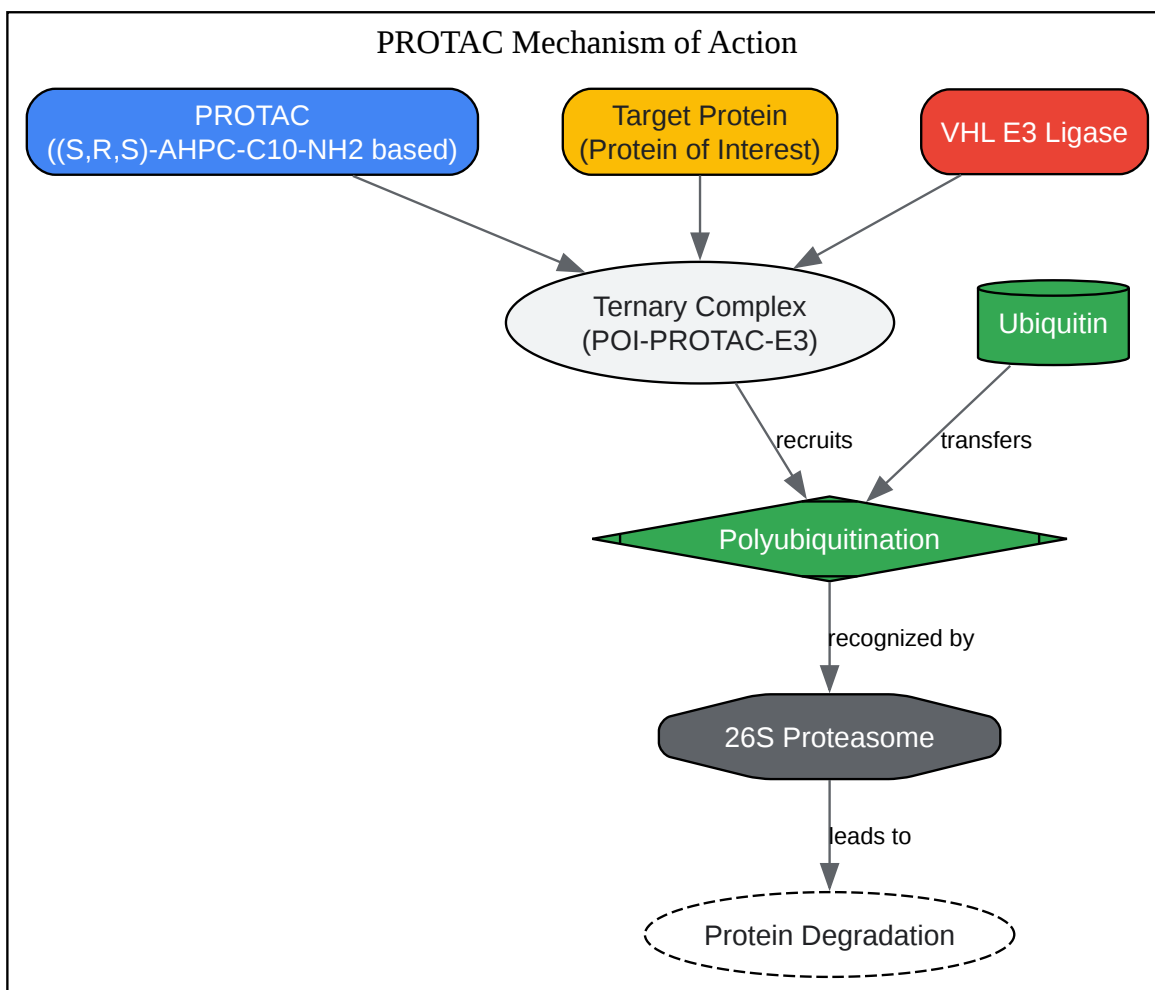
Troubleshooting Guide

Issue: A precipitate or turbidity is observed after adding (S,R,S)-AHPC-C10-NH₂ to the culture medium.

The formation of a precipitate indicates that the compound's concentration has exceeded its solubility limit in the aqueous environment of the cell culture medium. (S,R,S)-AHPC-C10-NH₂, like many small molecule inhibitors and PROTAC components, is hydrophobic and can be prone to precipitation when diluted from an organic solvent stock into an aqueous solution.^{[1][2]} This can lead to inaccurate experimental results due to a lower, unquantifiable effective concentration of the compound.^[3]

Below is a step-by-step workflow to diagnose and resolve precipitation issues.





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References

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